

ARN14974: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: ARN14974

Cat. No.: B10764909

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ARN14974 is a potent, systemically active benzoxazolone carboxamide inhibitor of intracellular acid ceramidase (AC).[1][2] By blocking the hydrolysis of ceramide into sphingosine and fatty acid, **ARN14974** effectively increases cellular levels of ceramide, a pro-apoptotic lipid, while decreasing levels of the pro-proliferative metabolite sphingosine.[1][3] These characteristics make **ARN14974** a valuable tool for investigating the role of the ceramide/sphingosine-1-phosphate rheostat in various physiological and pathological processes, including cancer.

Physicochemical and Inhibitory Properties

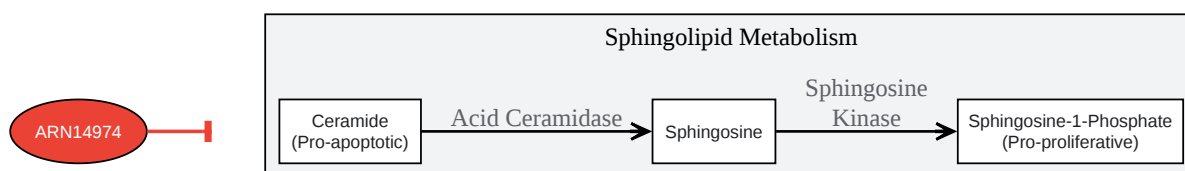
Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₁ FN ₂ O ₃	[1][4]
Molecular Weight	404.4 g/mol	[1][4]
CAS Number	1644158-57-5	[1]
IC ₅₀ (Human AC)	79 nM	[1][2]
IC ₅₀ (SW403 cells)	825 nM	[3]
IC ₅₀ (Raw 264.7 cells)	400 nM	[3]

Solubility of ARN14974

Solvent	Concentration	Comments	Reference
DMSO	≤ 50 mg/mL (123.63 mM)	Requires sonication and warming to 60°C. Use freshly opened DMSO.	[2]
DMF	2 mg/mL	-	[1][5]
10% DMSO, 90% Corn Oil	≥ 1 mg/mL (2.47 mM)	Forms a clear solution. Suitable for in vivo (i.p.) administration.	[2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	1 mg/mL (2.47 mM)	Forms a suspended solution. Requires sonication. Suitable for in vivo (oral, i.p.) administration.	[2]

Mechanism of Action: Sphingolipid Metabolism Modulation

ARN14974 acts as a noncompetitive inhibitor of acid ceramidase, covalently binding to the catalytic cysteine residue (Cys-143) of the enzyme.[3] This inhibition blocks the degradation of ceramide, a key bioactive lipid involved in signaling pathways that regulate apoptosis, cell senescence, and inflammation.[3][6] The subsequent accumulation of ceramide and reduction of sphingosine shifts the cellular balance towards apoptosis, making acid ceramidase an attractive target in cancer research.[6][7]



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Figure 1. Mechanism of **ARN14974** action in the sphingolipid pathway.

Experimental Protocols

Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **ARN14974** for subsequent dilution in experimental assays.

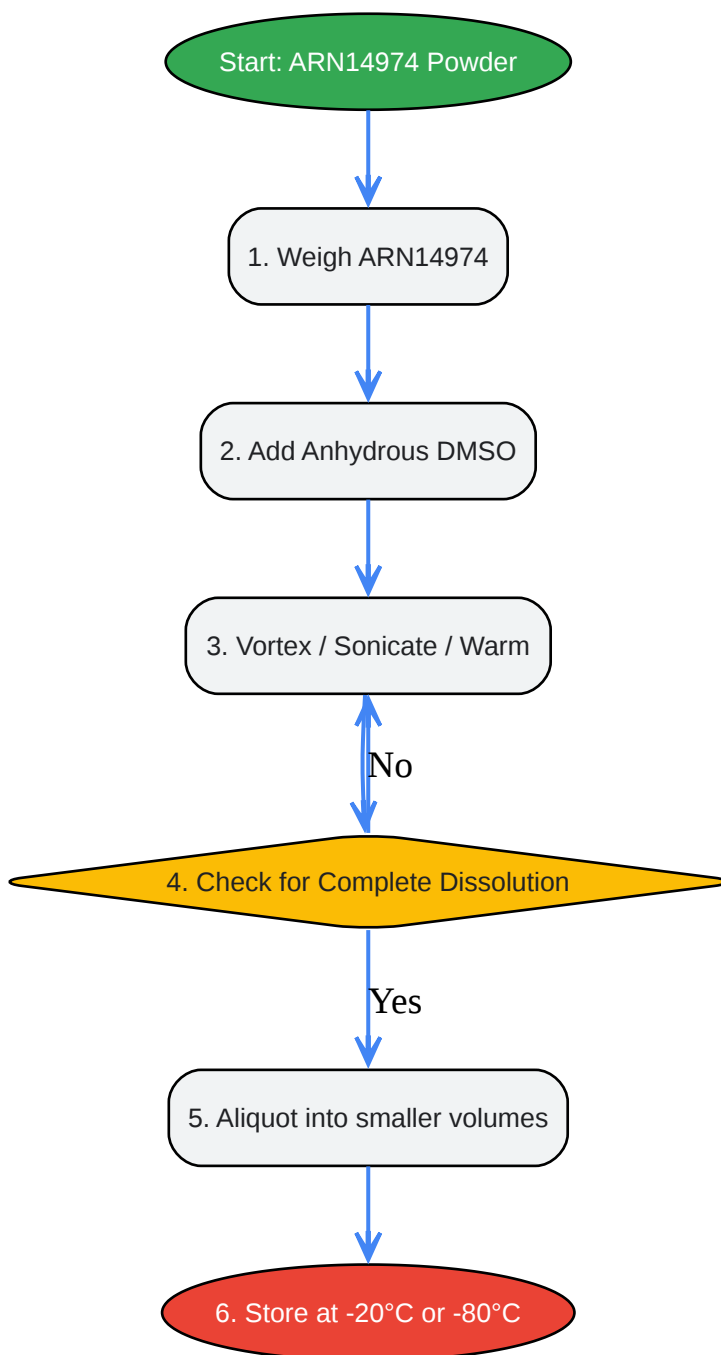
Materials:

- **ARN14974** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Protocol:

- Equilibrate the **ARN14974** vial to room temperature before opening.
- Weigh the desired amount of **ARN14974** powder in a sterile tube.
- Add the appropriate volume of DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 247.26 μ L of DMSO to 1 mg of **ARN14974**, which has a molecular weight of 404.4 g/mol).
- Vortex the solution thoroughly to aid dissolution.
- For higher concentrations, sonicate the solution and/or warm it to 37-60°C until the solid is completely dissolved.^{[2][5]}
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

- Store the stock solution at -20°C for up to one month or at -80°C for up to six months, protected from light.[2]



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